

Application Notes and Protocols for 3,5-Dimethoxy-3'-iodobenzophenone

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Compound of Interest

Compound Name: 3,5-Dimethoxy-3'-iodobenzophenone

CAS No.: 951892-16-3

Cat. No.: B1359021

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance purposes only. A comprehensive Safety Data Sheet (SDS) specific to **3,5-Dimethoxy-3'-iodobenzophenone** should be obtained from the supplier and consulted before handling this chemical. The toxicological properties of this compound have not been fully investigated.

Safety and Handling Procedures

Given the absence of a specific Safety Data Sheet for **3,5-Dimethoxy-3'-iodobenzophenone**, the following procedures are based on the known hazards of structurally related substituted benzophenones and iodinated aromatic compounds. This compound should be handled with caution, assuming it may be harmful.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar compounds, **3,5-Dimethoxy-3'-iodobenzophenone** may present the following hazards. Appropriate PPE should be worn at all times.

Hazard Class	Potential Effects	Recommended Personal Protective Equipment (PPE)
Acute Toxicity (Oral)	Harmful if swallowed.	Standard laboratory attire (lab coat, closed-toe shoes).
Skin Corrosion/Irritation	May cause skin irritation.	Nitrile or neoprene gloves.
Eye Damage/Irritation	May cause serious eye irritation.	Chemical safety goggles or a face shield.
Respiratory Sensitization	May cause respiratory irritation if inhaled as dust.	Use in a well-ventilated fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.
Long-term Exposure	Some benzophenone derivatives are suspected of having endocrine-disrupting effects.[1][2][3][4]	Consistent use of all recommended PPE to minimize exposure.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Protocol
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
If on Skin	Remove contaminated clothing. Wash skin thoroughly with soap and plenty of water. If irritation persists, seek medical attention.[5][6]
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[5]
If in Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]

Handling and Storage

Procedure	Description
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid the formation of dust and aerosols.[7] Do not breathe dust. Avoid contact with skin, eyes, and clothing.[5][8] Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.[5][8]

Fire Fighting and Accidental Release Measures

Aspect	Procedure
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
Specific Hazards	Thermal decomposition may produce irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.[5]
Accidental Release	Wear appropriate personal protective equipment. Sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[7][8] Do not let the product enter drains.

Experimental Protocols

The following are general protocols for the synthesis and handling of **3,5-Dimethoxy-3'-iodobenzophenone** in a research setting.

Synthesis of 3,5-Dimethoxy-3'-iodobenzophenone (Illustrative)

This protocol is based on a general method for synthesizing substituted benzophenones via a Grignard reaction followed by oxidation.[9]

Materials:

- 3-Iodobenzaldehyde
- 1-Bromo-3,5-dimethoxybenzene
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent

- Dichloromethane (DCM)
- Hydrochloric acid (aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings.
 - Add a solution of 1-bromo-3,5-dimethoxybenzene in anhydrous diethyl ether or THF dropwise to the magnesium turnings.
 - If the reaction does not start, gently warm the flask or add a small crystal of iodine.
 - Once the reaction is initiated, continue the addition of the bromo compound at a rate that maintains a gentle reflux.
 - After the addition is complete, stir the mixture at room temperature until the magnesium is consumed.
- Reaction with Aldehyde:
 - Cool the Grignard reagent in an ice bath.
 - Add a solution of 3-iodobenzaldehyde in anhydrous diethyl ether or THF dropwise to the cooled Grignard reagent.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or until the reaction is complete (monitor by TLC).

- Work-up and Intermediate Isolation:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
 - Separate the organic layer. Extract the aqueous layer with diethyl ether or THF.
 - Combine the organic layers, wash with saturated aqueous sodium bicarbonate solution, then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude diarylmethanol intermediate.
- Oxidation to Benzophenone:
 - Dissolve the crude diarylmethanol in dichloromethane (DCM).
 - Add pyridinium chlorochromate (PCC) portion-wise to the solution.
 - Stir the reaction mixture at room temperature until the oxidation is complete (monitor by TLC).
- Purification:
 - Filter the reaction mixture through a pad of silica gel or celite to remove the chromium salts, washing with DCM.
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate) to yield **3,5-Dimethoxy-3'-iodobenzophenone**.

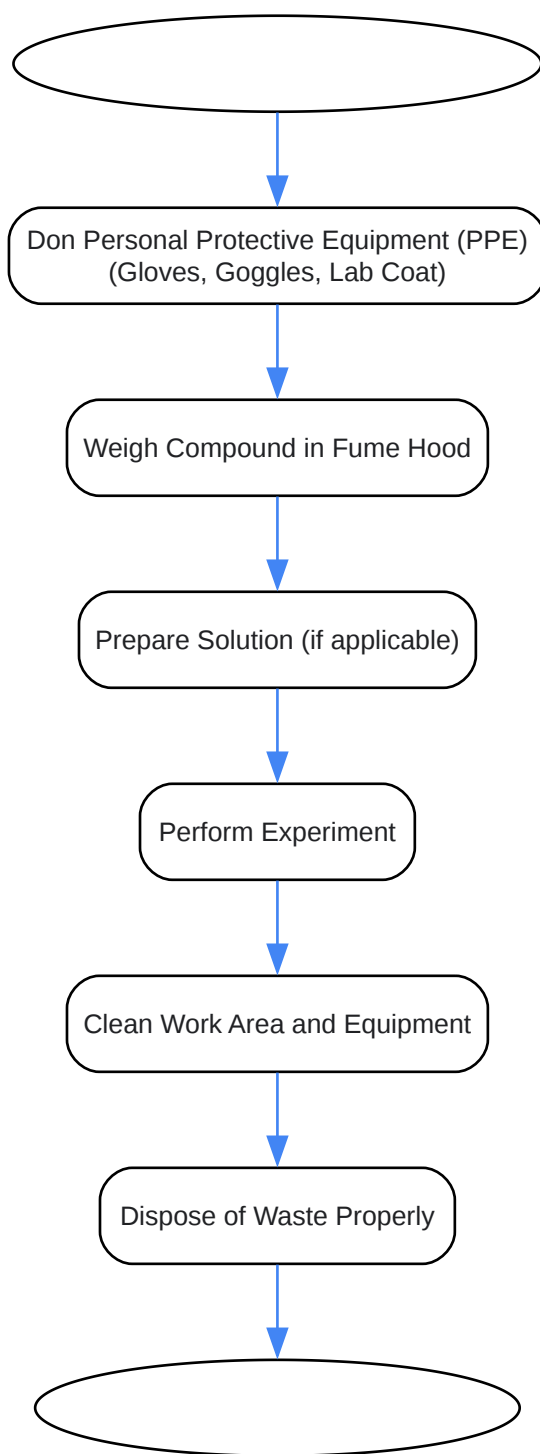
General Protocol for Preparing a Stock Solution

- Calculate the required mass of **3,5-Dimethoxy-3'-iodobenzophenone** to achieve the desired concentration and volume.

- Under a chemical fume hood, weigh the calculated amount of the compound into a suitable container (e.g., a glass vial or flask).
- Add the desired solvent (e.g., DMSO, ethanol) to the container.
- Cap the container and mix thoroughly by vortexing or sonicating until the solid is completely dissolved.
- Store the stock solution in a tightly sealed container, protected from light, and at an appropriate temperature (e.g., -20°C for long-term storage).

Visualizations

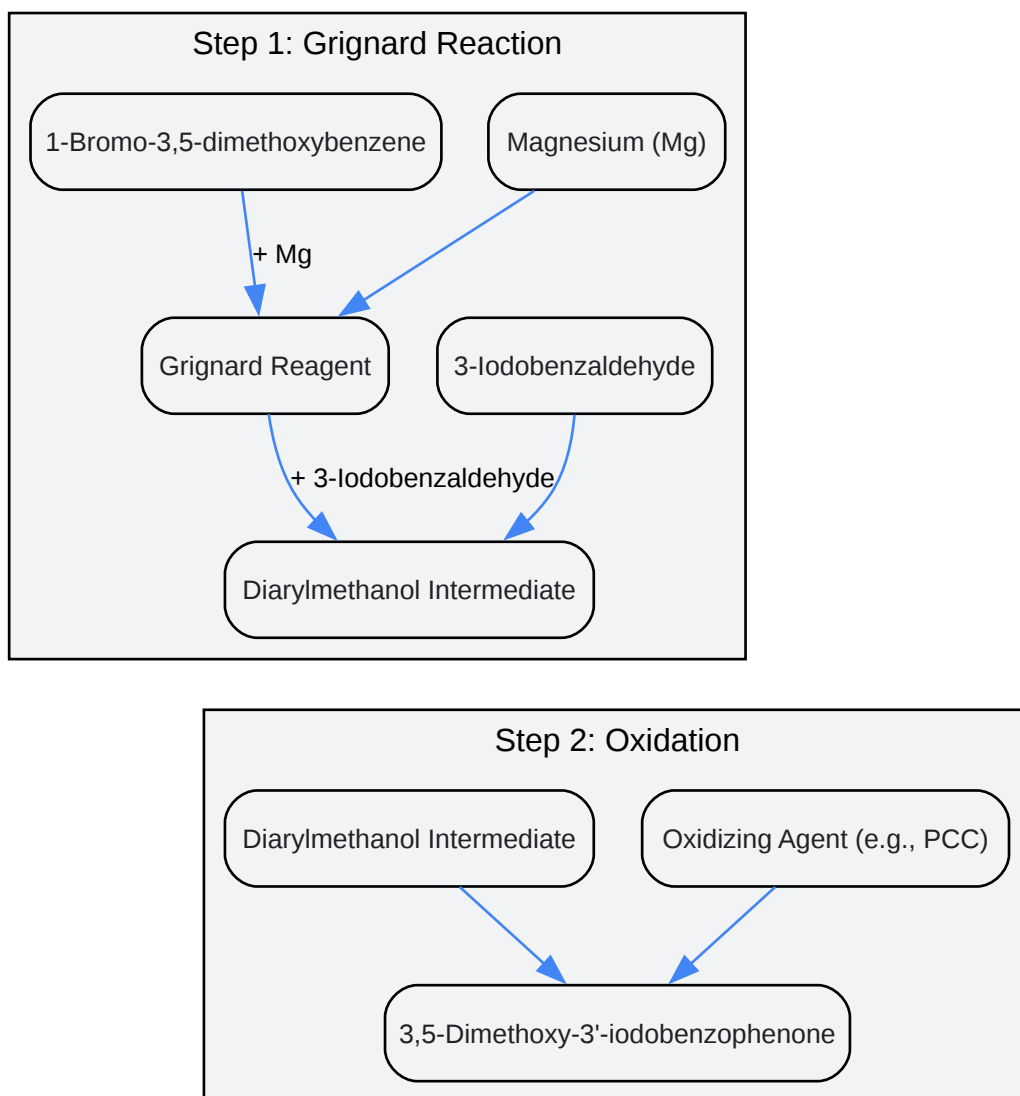
General Workflow for Handling a Solid Chemical Compound



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Caption: General laboratory workflow for the safe handling of a solid chemical.

Illustrative Synthesis Pathway



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Caption: A potential two-step synthesis route for **3,5-Dimethoxy-3'-iodobenzophenone**.

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